

Application Notes and Protocols: Reactive Black 39 in Textile Printing and Finishing

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Compound of Interest

Compound Name: *Reactive Black 39*

Cat. No.: *B15552041*

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Introduction

Reactive Black 39 is a multifunctional reactive dye widely used in the textile industry for dyeing and printing cellulosic fibers such as cotton, linen, and viscose.^{[1][2][3]} Its popularity stems from its ability to form a strong covalent bond with the fiber, resulting in excellent wash fastness and vibrant, deep black shades.^{[1][4][5]} This document provides detailed application notes and experimental protocols for the use of **Reactive Black 39** in textile printing and finishing, aimed at providing a comprehensive guide for research and development purposes.

Chemical and Physical Properties

Reactive Black 39 is a water-soluble anionic dye. The reactive groups in the dye molecule form covalent bonds with the hydroxyl groups of cellulosic fibers under alkaline conditions.^{[6][7]}

Property	Value	Reference
C.I. Name	Reactive Black 39	[8]
Molecular Formula	C ₂₅ H ₁₄ CIN ₁₀ Na ₅	[8]
Molecular Weight	1021.16 g/mol	[8]
Appearance	Black Powder	[8]
Solubility in Water	>300 g/L	[8]

Quantitative Data: Fastness Properties

The fastness properties of textiles dyed or printed with **Reactive Black 39** are crucial for determining their performance and durability. The following table summarizes typical fastness ratings on cotton fabric.

Fastness Test	Standard	Rating	Reference
Light Fastness	ISO 105 B02	6-7	[4]
Washing Fastness (Staining)	ISO 105 C03	4-5	[9]
Washing Fastness (Effect)	ISO 105 C03	4-5	[9]
Perspiration Fastness (Alkaline - Staining)	ISO 105 E04	4-5	[9]
Perspiration Fastness (Acidic - Staining)	ISO 105 E04	4-5	[9]
Chlorinated Water (Effect)	ISO 105 E03 (20 mg/L)	4	[9]
Rubbing Fastness (Dry)	ISO 105 X12	4-5	[10]
Rubbing Fastness (Wet)	ISO 105 X12	4	[10]

Experimental Protocols

Protocol 1: Exhaust Dyeing of Cotton Fabric

This protocol describes a standard laboratory procedure for dyeing cotton fabric with **Reactive Black 39** using the exhaust method.[\[6\]](#)[\[11\]](#)

Materials and Equipment:

- Scoured and bleached cotton fabric
- **Reactive Black 39** dye
- Glauber's salt (Sodium Sulfate) or Common Salt (Sodium Chloride)
- Soda Ash (Sodium Carbonate)
- Acetic Acid
- Non-ionic soaping agent
- Laboratory dyeing machine (e.g., Mathis Labomat or similar)
- Beakers, graduated cylinders, and pipettes
- pH meter
- Spectrophotometer for color measurement (optional)

Procedure:

- Fabric Preparation:
 - Ensure the cotton fabric is well-prepared (desized, scoured, and bleached) to guarantee uniform dyeing.[\[12\]](#)
 - The fabric should have good absorbency (less than 3 seconds for a water drop to be absorbed).[\[12\]](#)

- The pH of the fabric should be neutral (pH 6.5-7.0).[12]
- Weigh the dry fabric accurately.
- Dye Bath Preparation:
 - Set the material-to-liquor ratio (M:L), for example, 1:20.[12]
 - Calculate the required amounts of dye, salt, and alkali based on the weight of the fabric (owf - on the weight of fabric).
 - Dissolve the pre-determined amount of **Reactive Black 39** in a small amount of warm water (around 50°C) and then add it to the dye bath.[11]
- Dyeing Cycle:
 - Set the initial dye bath temperature to 30-35°C.[11]
 - Add the required amount of Glauber's salt or common salt to the dye bath and run the machine for 10 minutes to ensure even distribution.[11]
 - Add the dissolved dye solution to the bath and run for 30 minutes to allow for dye exhaustion.[11]
 - Raise the temperature to 60°C over 20 minutes.[11]
 - Add the pre-dissolved soda ash to the dye bath. This will raise the pH and initiate the fixation reaction.[13]
 - Maintain the temperature at 60°C and continue dyeing for 60 minutes for fixation.[11]
- Washing Off (Soaping):
 - Drain the dye bath.
 - Rinse the dyed fabric with cold water.
 - Hot rinse at around 70°C.

- Treat the fabric with a solution of non-ionic soaping agent (e.g., 1-2 g/L) at boil (95-100°C) for 15-20 minutes to remove any unfixed dye.[11]
- Rinse again with hot and then cold water.[11]
- Neutralize the fabric with a dilute solution of acetic acid if necessary.
- Dry the fabric.

Protocol 2: Screen Printing on Cotton Fabric

This protocol outlines the procedure for preparing a printing paste with **Reactive Black 39** and applying it to cotton fabric via screen printing.[14][15]

Materials and Equipment:

- Pre-treated cotton fabric
- **Reactive Black 39** dye
- Urea
- Sodium Bicarbonate
- Thickener (e.g., Sodium Alginate or a synthetic thickener)
- Resist salt (e.g., Sodium m-nitrobenzenesulfonate)
- Glycerin (optional)
- Screen printing frame and squeegee
- Drying oven or hot air dryer
- Steamer
- Washing and soaping equipment

Procedure:

- Printing Paste Formulation:

- A typical printing paste recipe is as follows:

- **Reactive Black 39**: 20-60 g
 - Urea: 100-150 g (acts as a dye solvent and humectant)[[16](#)]
 - Sodium Bicarbonate: 20-30 g (alkali for fixation)[[16](#)]
 - Resist Salt: 10-15 g (mild oxidizing agent to prevent reduction of the dye during steaming)
 - Thickener (e.g., 6% Sodium Alginate solution): 500-600 g
 - Water: to make up to 1000 g

- First, dissolve the urea and **Reactive Black 39** in water.[[17](#)]

- Stir this solution into the thickener paste.

- Finally, add the sodium bicarbonate and resist salt and mix thoroughly until a homogeneous paste is obtained.[[15](#)][[17](#)]

- Printing:

- Place the pre-treated cotton fabric on a flat, padded printing table.

- Position the screen with the desired design on the fabric.

- Apply the printing paste along one edge of the screen.

- Use a squeegee to draw the paste evenly across the screen, forcing it through the open areas of the design onto the fabric.

- Drying:

- Carefully remove the printed fabric and dry it thoroughly at a moderate temperature (e.g., 80-100°C) to avoid premature dye reaction.[[17](#)]

- Fixation (Steaming):
 - Fix the dye to the fabric by steaming at 102-105°C for 8-15 minutes in a saturated steam environment.[11][18] The steam provides the necessary heat and moisture for the chemical reaction between the dye and the fiber.[19]
- Washing Off:
 - The post-printing washing process is critical to remove the thickener and any unfixed dye to achieve the final shade and good fastness properties.
 - Rinse the printed fabric thoroughly in cold water.[11]
 - Follow with a hot water rinse.
 - Soap the fabric at or near the boil (95-100°C) for 15-20 minutes with a neutral detergent. [11]
 - Rinse again with hot and then cold water.[11]
 - Dry the finished fabric.

Protocol 3: Cold Pad-Batch Dyeing

The cold pad-batch (CPB) method is an energy-saving and water-conserving semi-continuous process.[20][21]

Materials and Equipment:

- Prepared cotton fabric
- **Reactive Black 39** dye
- Alkali (e.g., Sodium Silicate and Caustic Soda, or Soda Ash)
- Wetting agent
- Padding mangle

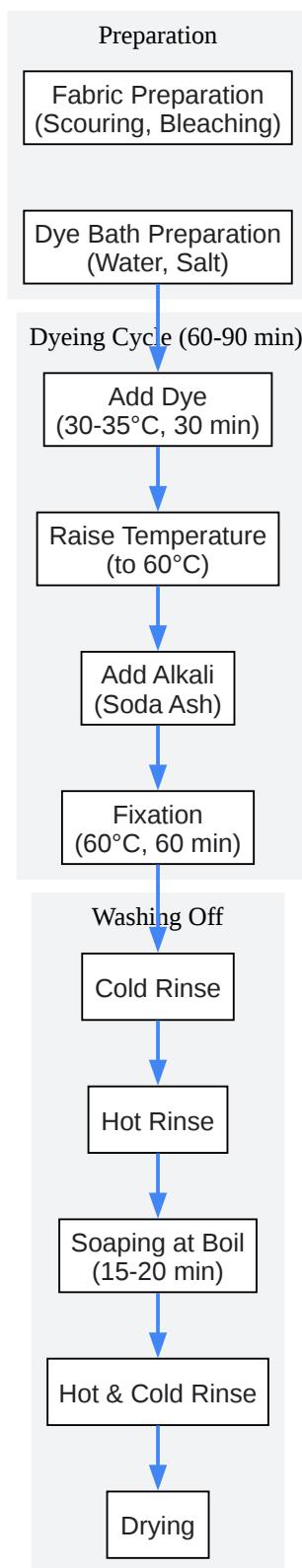
- Batching station with rotation
- Washing range

Procedure:

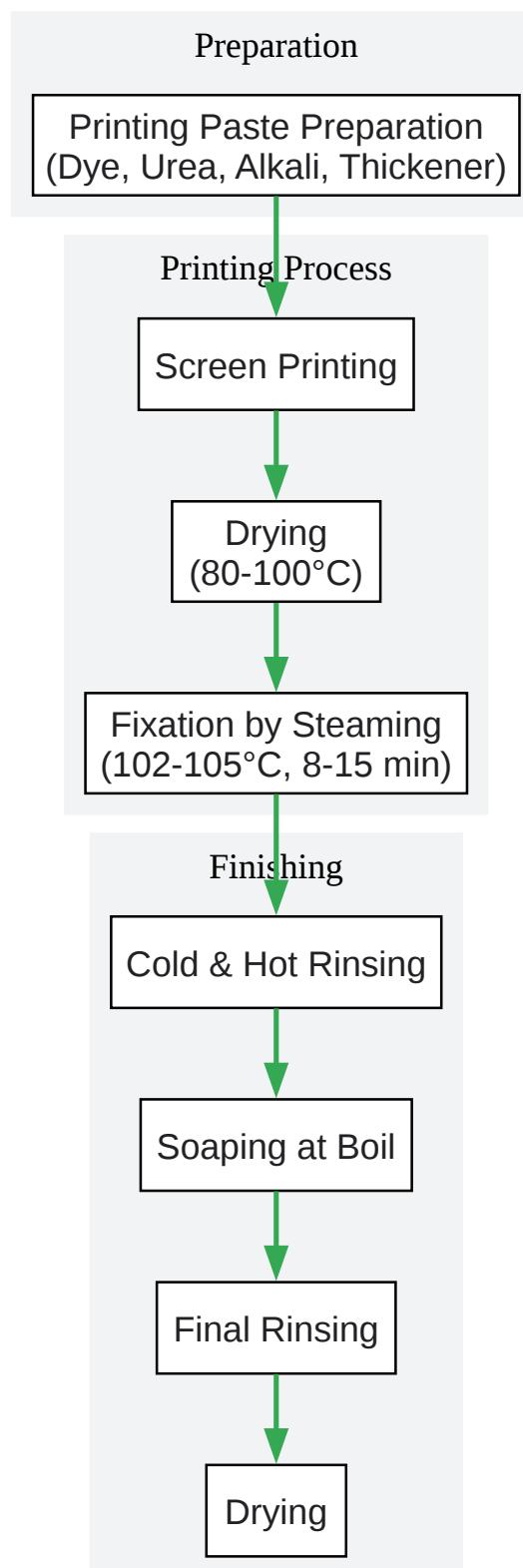
- Pad Liquor Preparation:
 - Prepare the dye liquor containing **Reactive Black 39**, a wetting agent, and other auxiliaries as needed.
 - Separately prepare the alkali solution. For example, a solution of sodium silicate and caustic soda.[\[11\]](#)
 - The dye and alkali solutions are typically mixed just before padding using a dosing pump system to prevent premature hydrolysis of the dye.[\[22\]](#)
- Padding:
 - The fabric is passed through the pad trough containing the dye and alkali mixture.
 - The fabric is then squeezed through the nip of the padding mangle to achieve a specific wet pick-up (e.g., 70-80%).[\[23\]](#)
- Batching:
 - The padded fabric is immediately wound onto a beam and covered with a plastic film to prevent evaporation and absorption of atmospheric carbon dioxide, which would lower the pH.
 - The batched fabric is then stored at ambient temperature (20-30°C) and slowly rotated for a period of 4 to 24 hours, depending on the depth of shade and dye reactivity.[\[11\]](#)[\[20\]](#) During this time, the dye diffuses into the fiber and fixes under the alkaline conditions.
- Washing Off:
 - After the batching time is complete, the fabric is washed to remove unfixed dye and chemicals. This is typically done on a continuous washing range.

- The washing sequence is similar to that for exhaust dyeing and printing: cold rinse, hot rinse, soaping at the boil, hot rinse, and cold rinse.

Visualizations

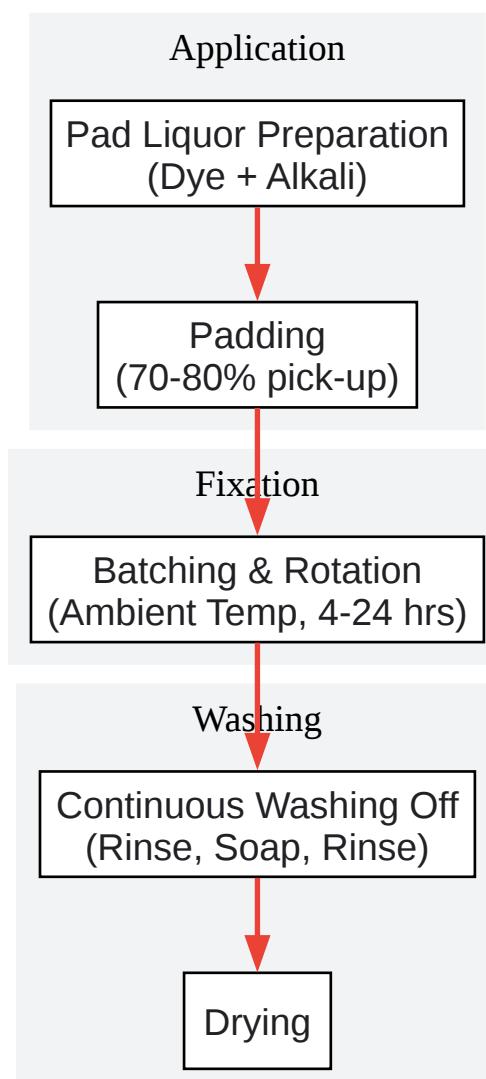
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Caption: Workflow for Exhaust Dyeing with **Reactive Black 39**.



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Caption: Workflow for Screen Printing with **Reactive Black 39**.



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Caption: Workflow for Cold Pad-Batch Dyeing with **Reactive Black 39**.

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